

Technical Support Center: Optimizing N-Cbz-3(S)-fluoropyrrolidine Synthesis

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Compound of Interest

Compound Name: *N-Cbz-3(S)-fluoropyrrolidine*

CAS No.: 136725-52-5

Cat. No.: B160132

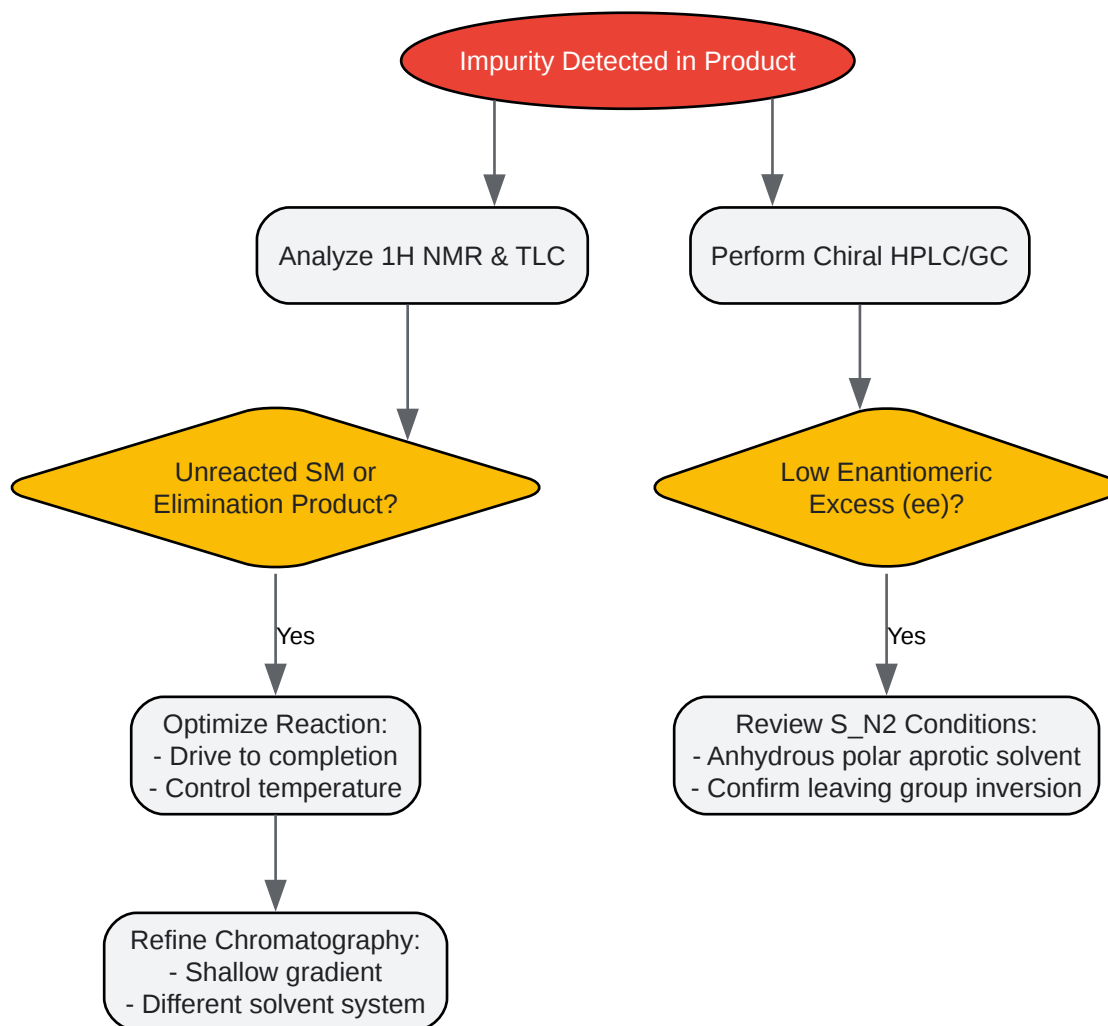
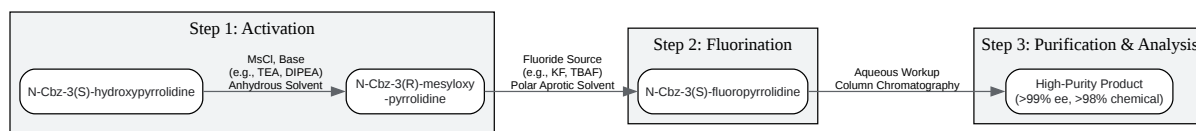
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Prepared by: Gemini, Senior Application Scientist

Welcome to the technical support center for the synthesis of **N-Cbz-3(S)-fluoropyrrolidine**. This guide is designed for researchers, chemists, and drug development professionals to navigate the complexities of this synthesis, troubleshoot common issues, and optimize for both yield and purity. As a key chiral building block in medicinal chemistry, ensuring the high fidelity of this compound is paramount for successful drug discovery programs.^{[1][2]} This document provides field-proven insights and detailed protocols to address specific challenges you may encounter.

Synthesis Overview: The Path to Fluorination

The most common and scalable pathway to **N-Cbz-3(S)-fluoropyrrolidine** involves the nucleophilic fluorination of its hydroxyl precursor, N-Cbz-3(S)-hydroxypyrrolidine. This process is typically a two-step sequence: activation of the hydroxyl group into a better leaving group (e.g., a mesylate or tosylate), followed by an SN2 displacement with a fluoride source.



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